

# 1-[4-(4-Fluorophenoxy)phenyl]ethanone

## molecular structure and weight

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### Compound of Interest

**Compound Name:** 1-[4-(4-Fluorophenoxy)phenyl]ethanone

**Cat. No.:** B1334159

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## In-Depth Technical Guide: 1-[4-(4-Fluorophenoxy)phenyl]ethanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and key chemical data for **1-[4-(4-Fluorophenoxy)phenyl]ethanone**. It includes a detailed experimental protocol for its synthesis via an Ullmann condensation reaction, presented to meet the rigorous standards of research and development professionals.

## Core Compound Data

**1-[4-(4-Fluorophenoxy)phenyl]ethanone** is a versatile chemical intermediate with significant applications in the pharmaceutical and agrochemical industries.<sup>[1]</sup> Its structural characteristics make it a valuable building block in the synthesis of more complex molecules, including potential anti-cancer agents.<sup>[1]</sup>

## Physicochemical Properties

The key quantitative data for **1-[4-(4-Fluorophenoxy)phenyl]ethanone** are summarized in the table below. This information is critical for its application in chemical synthesis and material science.

| Property            | Value   | Source(s) |
|---------------------|---|-----------|
| Molecular Formula   | C <sub>14</sub> H <sub>11</sub> FO <sub>2</sub> | [2]       |
| Molecular Weight    | 230.23 g/mol                                    |           |
| Appearance          | Off-white crystals                              | [2]       |
| Melting Point       | 63–67 °C  | [2]       |
| Boiling Point       | 166-172 °C @ 2.5 Torr                           |           |
| Density (Predicted) | 1.176 ± 0.06 g/cm <sup>3</sup>                  |           |
| CAS Number          | 35114-93-3                                      |           |

## Molecular Structure and Visualization

The molecular structure of **1-[4-(4-Fluorophenoxy)phenyl]ethanone** consists of a 4-fluorophenoxy group linked to a phenyl ethanone moiety. The visualization below, generated using the DOT language, illustrates the connectivity of the atoms.

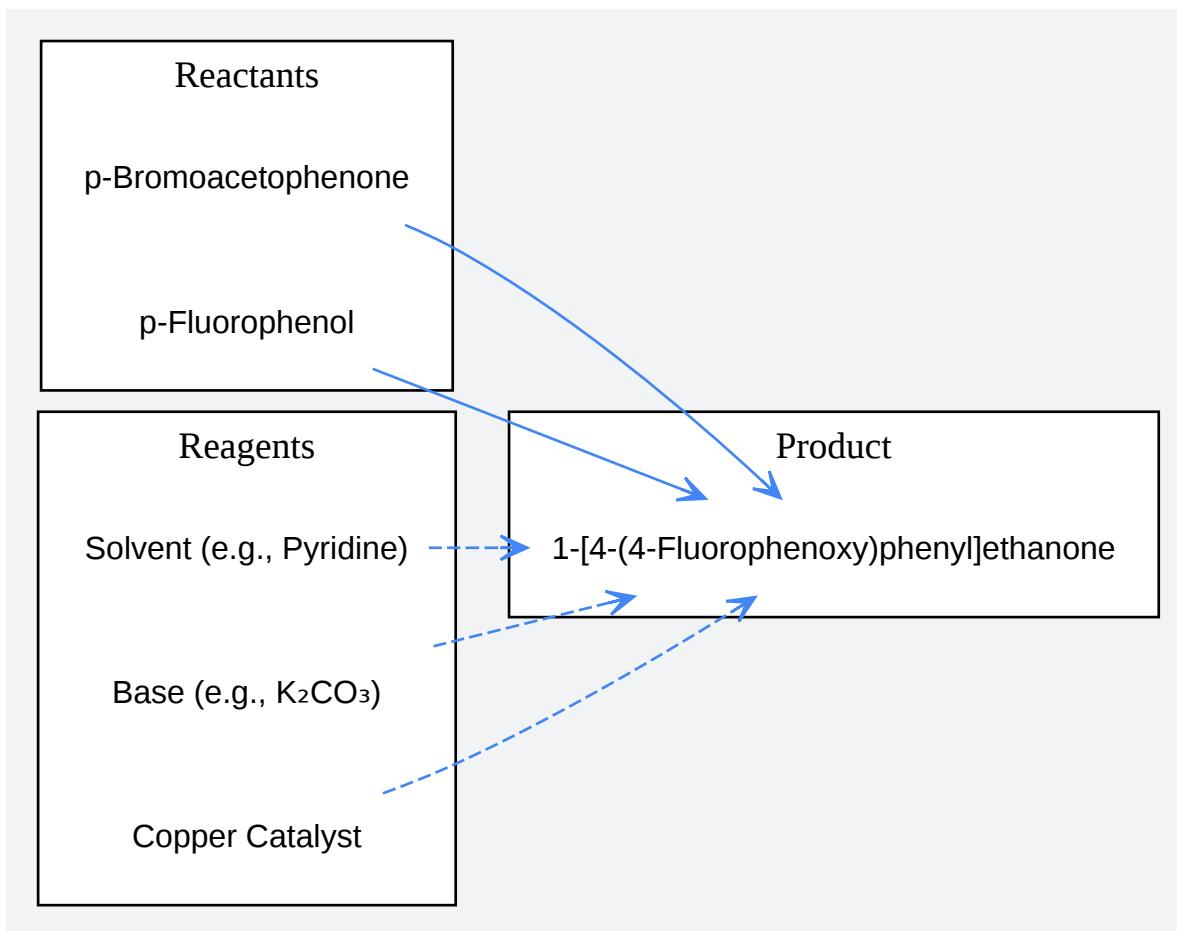
Molecular structure of **1-[4-(4-Fluorophenoxy)phenyl]ethanone**.

## Experimental Protocols

### Synthesis of **1-[4-(4-Fluorophenoxy)phenyl]ethanone** via Ullmann Condensation

The synthesis of **1-[4-(4-Fluorophenoxy)phenyl]ethanone** can be achieved through an Ullmann condensation reaction.[2] This method involves the copper-catalyzed coupling of an aryl halide with a phenol.[1]

Reaction Scheme:



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Ullmann condensation for the synthesis of **1-[4-(4-Fluorophenoxy)phenyl]ethanone**.

#### Detailed Methodology:

The following protocol is a representative procedure for the Ullmann condensation to synthesize the title compound.

- Materials:
  - p-Fluorophenol
  - p-Bromoacetophenone
  - Potassium carbonate (anhydrous)
  - Copper powder or Copper(I) iodide

- Pyridine (anhydrous)
- Toluene
- Hydrochloric acid (dilute)
- Sodium chloride solution (saturated)
- Magnesium sulfate (anhydrous)
- Ethanol (for recrystallization)
- Procedure:
  - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine p-fluorophenol (1.0 equivalent), p-bromoacetophenone (1.0 equivalent), potassium carbonate (2.0 equivalents), and a catalytic amount of copper powder or copper(I) iodide (0.1-0.2 equivalents).
  - Add anhydrous pyridine as the solvent.
  - Heat the reaction mixture to reflux with vigorous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
  - After the reaction is complete (typically several hours), cool the mixture to room temperature.
  - Dilute the reaction mixture with toluene and filter to remove inorganic salts.
  - Wash the organic filtrate sequentially with dilute hydrochloric acid, water, and saturated sodium chloride solution.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
  - Purify the crude product by recrystallization from ethanol to yield **1-[4-(4-Fluorophenoxy)phenyl]ethanone** as off-white crystals.

- Characterization: The identity and purity of the synthesized compound can be confirmed using standard analytical techniques such as melting point determination, Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS).

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## References

- 1. Ullmann Reaction [organic-chemistry.org]
- 2. prepchem.com [prepchem.com]
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